

# Application Notes and Protocols for Crystalline Benzo[c]phenanthren-6-ol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Benzo[c]phenanthren-6-ol

Cat. No.: B15480475

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Direct safety and handling data for crystalline **Benzo[c]phenanthren-6-ol** is limited. The following application notes and protocols are based on information available for the parent compound, Benzo[c]phenanthrene, and its other isomers. Benzo[c]phenanthrene is classified as a polycyclic aromatic hydrocarbon (PAH) and is considered to be a potential carcinogen and mutagen.<sup>[1][2][3]</sup> Therefore, extreme caution should be exercised when handling **Benzo[c]phenanthren-6-ol**. All procedures should be performed in a designated area, within a certified chemical fume hood, and with appropriate personal protective equipment.

## Quantitative Data Summary

The following tables summarize the available quantitative data for Benzo[c]phenanthrene and its hydroxylated isomers. This data should be used as a reference, keeping in mind that the properties of **Benzo[c]phenanthren-6-ol** may vary.

Table 1: Physical and Chemical Properties

Property	Benzo[c]phenanthrene	Benzo[c]phenanthren-2-ol	Benzo[c]phenanthren-3-ol	Benzo[c]phenanthren-6-ol
Molecular Formula	C <sub>18</sub> H <sub>12</sub> [2][4]	C <sub>18</sub> H <sub>12</sub> O	C <sub>18</sub> H <sub>12</sub> O[5]	C <sub>18</sub> H <sub>12</sub> O
Molecular Weight	228.29 g/mol [2][4]	244.29 g/mol	244.3 g/mol [5]	244.29 g/mol
Appearance	White solid[2]	-	-	-
Melting Point	68 °C[2][4]	-	-	-
Boiling Point	436.7 °C @ 760 mmHg[2]	-	-	-
Solubility	Soluble in nonpolar organic solvents. Insoluble in water.[2]	-	-	-
Density	1.19 g/cm <sup>3</sup> [2]	-	-	-

Table 2: Hazard Identification and Safety Information for Benzo[c]phenanthrene

Hazard Class	GHS Pictogram	Hazard Statement	Precautionary Statement
Acute Toxicity (Oral, Dermal, Inhalation)	GHS07: Exclamation mark	H302, H312, H332: Harmful if swallowed, in contact with skin, or if inhaled. <a href="#">[2]</a>	P261, P270, P280, P301+P312, P302+P352, P304+P340 <a href="#">[2]</a>
Skin Irritation	GHS07: Exclamation mark	H315: Causes skin irritation. <a href="#">[2]</a>	P264, P280, P332+P313 <a href="#">[2]</a>
Eye Irritation	GHS07: Exclamation mark	H319: Causes serious eye irritation. <a href="#">[2]</a>	P280, P305+P351+P338 <a href="#">[2]</a>
Respiratory Irritation	GHS07: Exclamation mark	H335: May cause respiratory irritation. <a href="#">[2]</a>	P261, P271, P304+P340, P312 <a href="#">[2]</a>
Germ Cell Mutagenicity	GHS08: Health hazard	H341: Suspected of causing genetic defects. <a href="#">[2]</a>	P201, P202, P281, P308+P313 <a href="#">[2]</a>
Carcinogenicity	GHS08: Health hazard	H351: Suspected of causing cancer. <a href="#">[2]</a>	P201, P202, P281, P308+P313 <a href="#">[2]</a>

## Experimental Protocols

### Personal Protective Equipment (PPE)

Due to the suspected carcinogenic and mutagenic properties of Benzo[c]phenanthrene and its derivatives, the following PPE is mandatory when handling crystalline **Benzo[c]phenanthrene-6-ol**:

- Gloves: Nitrile or other chemically resistant gloves. Double gloving is recommended.
- Eye Protection: Chemical safety goggles.
- Lab Coat: A dedicated lab coat, preferably disposable.
- Respiratory Protection: A NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates should be used, especially when handling the powder outside of a

fume hood or in case of a spill.

## Weighing and Handling Crystalline Benzo[c]phenanthren-6-ol

- Preparation:
  - Ensure all work is performed in a certified chemical fume hood.
  - Designate a specific area within the fume hood for handling this compound.
  - Cover the work surface with absorbent, disposable bench paper.
- Weighing:
  - Use an analytical balance with a draft shield.
  - Carefully transfer the desired amount of crystalline **Benzo[c]phenanthren-6-ol** from the storage vial to a pre-tared weighing vessel using a clean spatula.
  - Avoid generating dust. If any dust is generated, gently wipe the area with a damp cloth, which should then be disposed of as hazardous waste.
  - Close the storage vial tightly immediately after use.
- Cleanup:
  - Decontaminate the spatula and any other reusable equipment with an appropriate solvent (e.g., acetone) followed by soap and water. The solvent wash should be collected as hazardous waste.
  - Dispose of all contaminated disposable materials (bench paper, gloves, wipes) in a designated hazardous waste container.

## Preparation of a Stock Solution

- Solvent Selection: Based on the properties of the parent compound, nonpolar organic solvents are likely suitable.<sup>[2]</sup> Common solvents for PAHs include toluene, dichloromethane,

and dimethyl sulfoxide (DMSO). The choice of solvent will depend on the specific experimental requirements.

- Procedure:

- In the chemical fume hood, add the weighed crystalline **Benzo[c]phenanthren-6-ol** to a clean, dry volumetric flask.
- Add a small amount of the chosen solvent to the flask and gently swirl to dissolve the compound. Sonication may be used to aid dissolution if necessary.
- Once dissolved, add the solvent to the flask up to the calibration mark.
- Cap the flask and invert several times to ensure a homogenous solution.
- Label the flask clearly with the compound name, concentration, solvent, and date of preparation.

## Storage of Crystalline Benzo[c]phenanthren-6-ol and Stock Solutions

- Crystalline Solid:

- Store in a tightly sealed, clearly labeled container.
- Keep in a cool, dry, and dark place. A refrigerator (2-8°C) is recommended for long-term storage.[\[1\]](#)
- Store away from oxidizing agents.
- The storage area should be in a designated, restricted-access location.

- Stock Solutions:

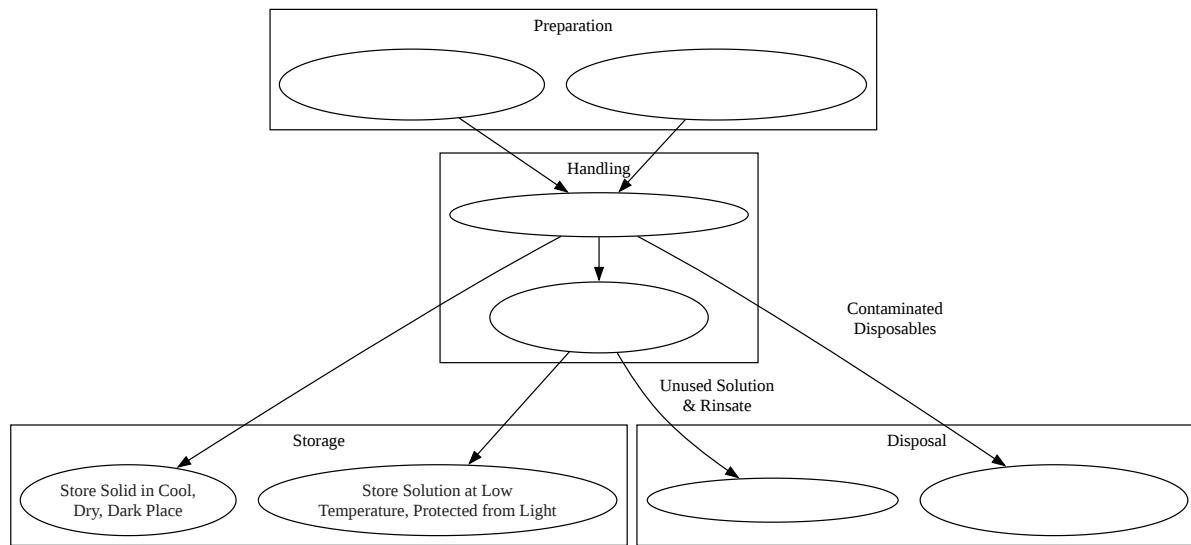
- Store in a tightly sealed, clearly labeled amber glass vial or a vial wrapped in aluminum foil to protect from light.
- Store at a low temperature (e.g., -20°C) to minimize solvent evaporation and degradation.

- The storage location should be a designated freezer or refrigerator within a controlled laboratory area.

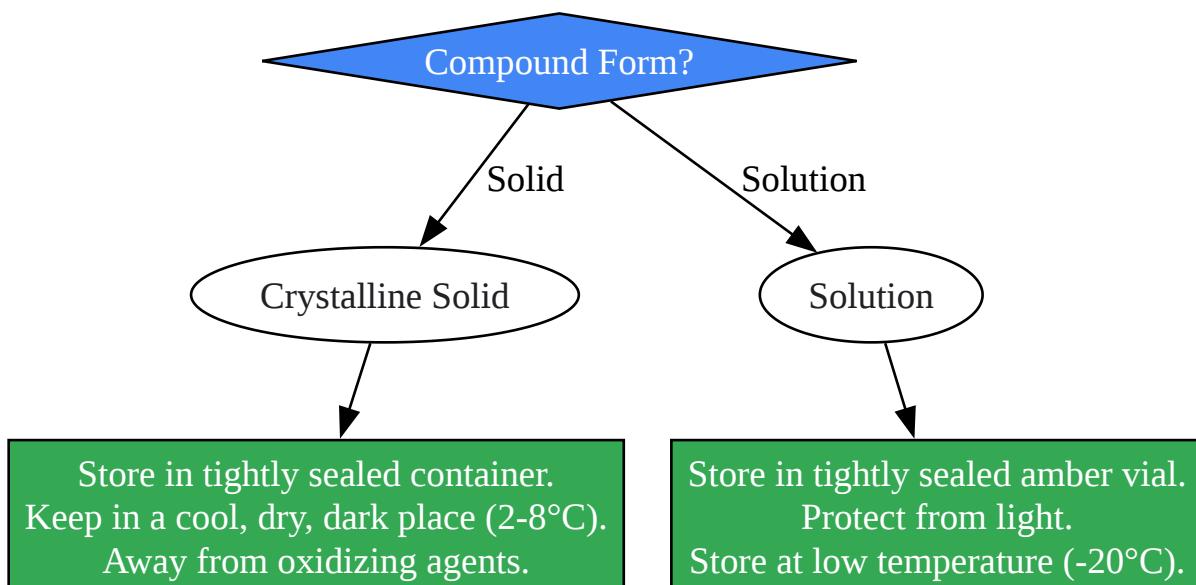
## Waste Disposal

- All solid waste contaminated with **Benzo[c]phenanthren-6-ol** (e.g., gloves, wipes, weighing paper) must be collected in a dedicated, sealed hazardous waste container.
- All liquid waste (e.g., solvent washes, unused solutions) must be collected in a dedicated, sealed hazardous waste container for organic solvents.
- Follow all institutional and local regulations for the disposal of carcinogenic and mutagenic chemical waste.

## Visualizations



[Click to download full resolution via product page](#)



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Benzo[c]phenanthrene | 195-19-7 | FB18203 | Biosynth [biosynth.com]
- 2. Benzo(c)phenanthrene - Wikipedia [en.wikipedia.org]
- 3. BENZO(C)PHENANTHRENE | 195-19-7 [chemicalbook.com]
- 4. accustandard.com [accustandard.com]
- 5. Benzo[c]phenanthren-3-ol | C18H12O | CID 98856 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for Crystalline Benzo[c]phenanthren-6-ol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15480475#handling-and-storage-of-crystalline-benzo-c-phenanthren-6-ol>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)